

In-Depth Technical Guide: Methyl-1,2-cyclopentene Oxide

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Compound of Interest

Compound Name: Methyl-1,2-cyclopentene oxide

Cat. No.: B094717

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl-1,2-cyclopentene oxide, also known as 1-methyl-6-oxabicyclo[3.1.0]hexane, is a saturated cyclic ether with potential applications in organic synthesis and as a building block in medicinal chemistry. This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and characterization, and an analysis of its reactivity. The information presented herein is intended to serve as a foundational resource for researchers exploring the utility of this compound in various scientific disciplines, including drug discovery and development.

Chemical and Physical Properties

Methyl-1,2-cyclopentene oxide is a colorless liquid under standard conditions. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O	[1][2]
Molecular Weight	98.14 g/mol	[2]
CAS Number	16240-42-9	[3]
Boiling Point	113 °C (lit.)	[3][4][5]
Density	0.914 g/mL at 25 °C (lit.)	[3][5]
Refractive Index (n ₂₀ /D)	1.431 (lit.)	[3][5]
SMILES	CC12CCCC1O2	[2]
InChI	InChI=1S/C6H10O/c1-6-4-2-3-5(6)7-6/h5H,2-4H2,1H3	[2]
InChI Key	XMDQJXIEKHMDMG-UHFFFAOYSA-N	[2]

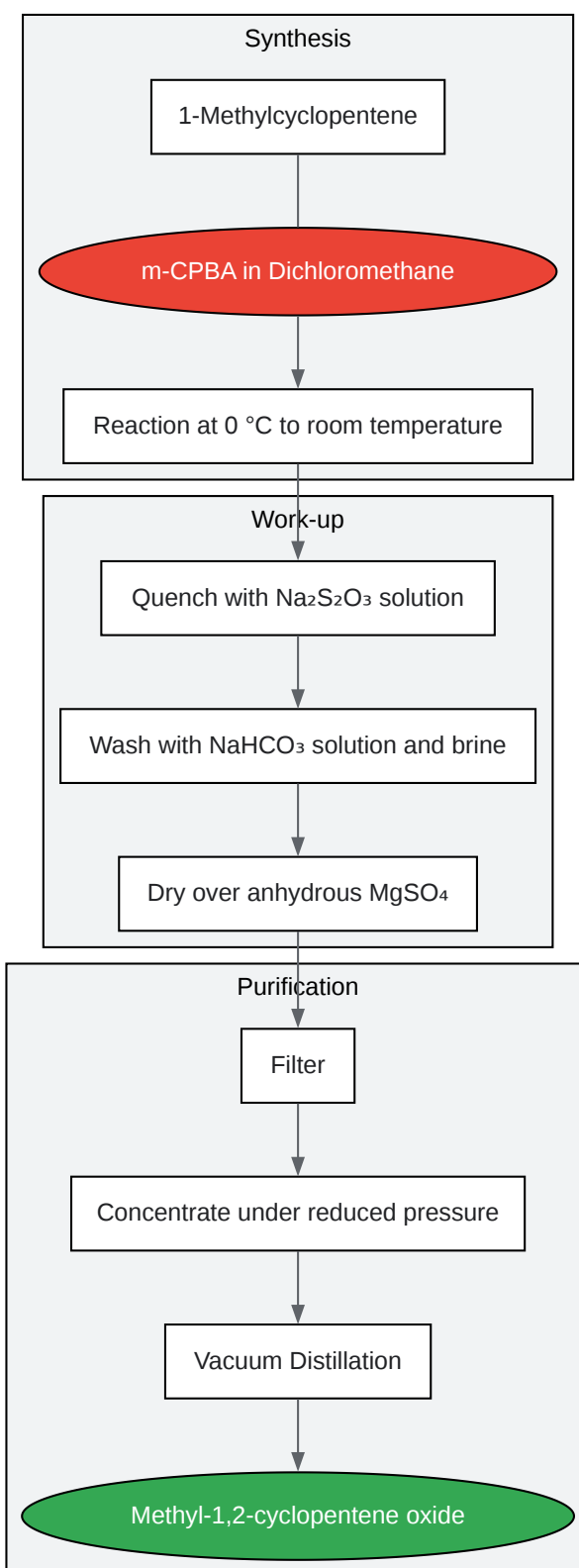
Experimental Protocols

Synthesis of Methyl-1,2-cyclopentene Oxide via Epoxidation of 1-Methylcyclopentene

The most common method for the synthesis of **Methyl-1,2-cyclopentene oxide** is the epoxidation of 1-methylcyclopentene. Peroxy acids, such as meta-chloroperoxybenzoic acid (m-CPBA), are effective reagents for this transformation.[6][7]

3.1.1 General Experimental Workflow

The following diagram outlines the general workflow for the synthesis and purification of **Methyl-1,2-cyclopentene oxide**.



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Caption: General workflow for the synthesis of **Methyl-1,2-cyclopentene oxide**.

3.1.2 Detailed Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 1-methylcyclopentene in dichloromethane (CH_2Cl_2). Cool the solution to 0 °C in an ice bath.
- **Epoxidation:** Slowly add a solution of meta-chloroperoxybenzoic acid (m-CPBA) in dichloromethane to the cooled solution of 1-methylcyclopentene over a period of 30 minutes. The reaction is a concerted process where the peroxy acid delivers an oxygen atom to the double bond.^[6]
- **Reaction Monitoring:** Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).^[8]
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to decompose any unreacted m-CPBA. Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to remove meta-chlorobenzoic acid, followed by brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield pure **Methyl-1,2-cyclopentene oxide**.

Spectroscopic Data

^1H NMR Spectroscopy

A predicted ^1H NMR spectrum for **Methyl-1,2-cyclopentene oxide** in CDCl_3 shows the following characteristic peaks:^[5]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
3.42	s	1H	H on the epoxide ring
1.81-1.99	m	2H	CH ₂ adjacent to the epoxide
1.38-1.65	m	4H	Other CH ₂ protons
1.42	s	3H	CH ₃ group

¹³C NMR Spectroscopy

While a specific spectrum for **Methyl-1,2-cyclopentene oxide** is not readily available in the searched literature, the expected chemical shifts can be inferred from related structures. The carbon atoms of the epoxide ring are expected to resonate in the range of 50-70 ppm. The methyl carbon would appear further upfield.

Infrared (IR) Spectroscopy

The IR spectrum of **Methyl-1,2-cyclopentene oxide** is expected to show characteristic C-O stretching vibrations for the epoxide ring, typically in the region of 1250 cm⁻¹ and 800-900 cm⁻¹.

Mass Spectrometry

The mass spectrum of **Methyl-1,2-cyclopentene oxide** would likely show a molecular ion peak (M⁺) at m/z = 98. Common fragmentation patterns for cyclic ethers involve the loss of small neutral molecules such as CO, C₂H₄, or CH₃.^{[9][10]}

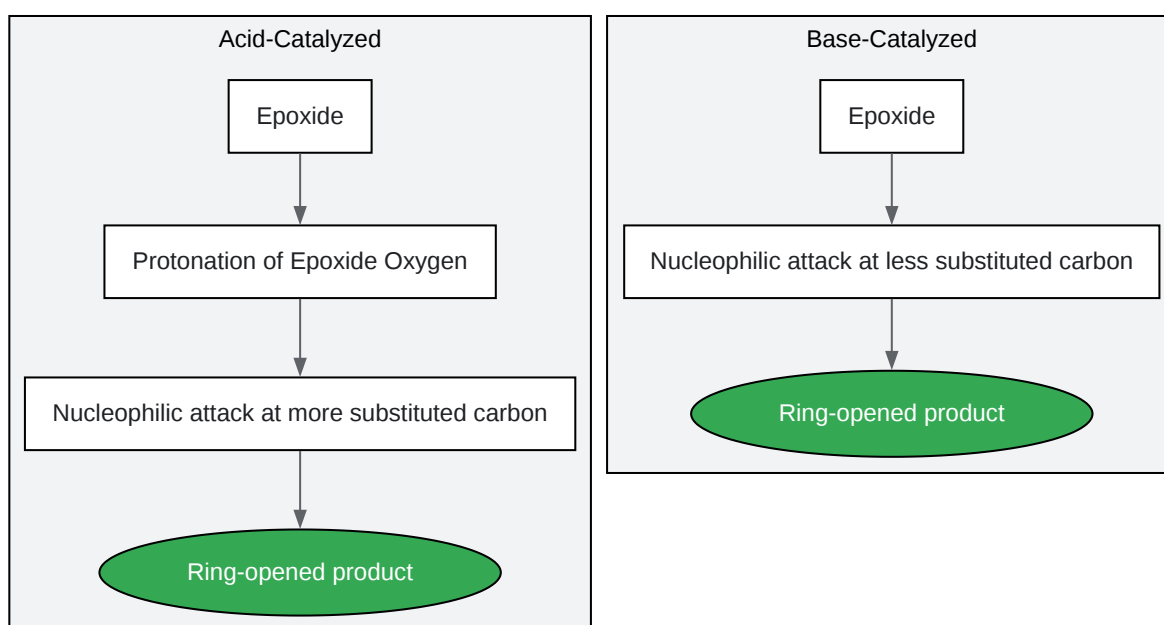
Reactivity and Potential Applications

Reactivity

Methyl-1,2-cyclopentene oxide, as a typical epoxide, is susceptible to ring-opening reactions with various nucleophiles.^[7] The reaction can proceed under both acidic and basic conditions.

- **Acid-Catalyzed Ring Opening:** In the presence of an acid, the epoxide oxygen is protonated, making the ring more susceptible to nucleophilic attack. The nucleophile will preferentially attack the more substituted carbon atom.
- **Base-Catalyzed Ring Opening:** Under basic conditions, the nucleophile will attack the less sterically hindered carbon atom of the epoxide ring in an S_N2 -type reaction.

The following diagram illustrates the general mechanism of nucleophilic ring-opening of an epoxide.



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Caption: Nucleophilic ring-opening of epoxides.

Potential Applications in Drug Development

Epoxides are versatile intermediates in the synthesis of complex organic molecules, including pharmaceuticals.^[11] The strained ring of **Methyl-1,2-cyclopentene oxide** allows for the stereospecific introduction of two functional groups, making it a valuable chiral building block.

While no specific biological activities have been reported for **Methyl-1,2-cyclopentene oxide** itself, the epoxide moiety is present in some biologically active natural products and synthetic compounds.[11] Further screening of this compound for various biological activities, such as antibacterial, antifungal, or cytotoxic effects, could be a promising area of research.[1] High-throughput screening methods are available to assess the potential of small molecules like epoxides as inhibitors of enzymes such as soluble epoxide hydrolase.[12][13]

Conclusion

This technical guide has summarized the currently available information on the properties, synthesis, and reactivity of **Methyl-1,2-cyclopentene oxide**. While the fundamental chemical and physical characteristics are known, there is a notable lack of detailed experimental data and, more significantly, a gap in the understanding of its biological profile. The synthetic accessibility and the reactive nature of the epoxide ring suggest that **Methyl-1,2-cyclopentene oxide** could be a valuable tool for synthetic and medicinal chemists. Future research should focus on a more thorough characterization of this compound and an exploration of its potential biological activities to unlock its full potential in drug discovery and other applications.

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